

CAS number and molecular formula for Parbendazole-d3

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Compound of Interest

Compound Name: Parbendazole-d3

CAS No.: 1613439-58-9

Cat. No.: B584647

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Technical Monograph: Parbendazole-d3 Advanced Isotopic Standards in Veterinary Residue Analysis Chemical Identity & Specifications

Parbendazole-d3 is a stable isotope-labeled analog of the anthelmintic agent Parbendazole. It serves as a critical Internal Standard (IS) in quantitative mass spectrometry, specifically designed to mitigate matrix effects (ion suppression/enhancement) during the trace analysis of veterinary drug residues in animal-derived foods.

Core Identifiers

Parameter	Specification
Chemical Name	Methyl (5-butyl-1H-benzimidazol-2-yl)carbamate-d3
Molecular Formula	C ₁₃ H ₁₄ D ₃ N ₃ O ₂
Molecular Weight	~250.31 g/mol (Calculated)
Parent CAS	14255-87-9 (Parbendazole)
Labeled CAS	Not formally assigned (Referenced by vendor codes, e.g., TRC-P192202)
Isotopic Purity	≥ 99% atom D
Chemical Purity	≥ 98%
Solubility	DMSO, Methanol (Slightly), Acetonitrile

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Note on Isomerism: The deuterium label (-d3) is typically located on the methoxy group of the carbamate moiety (

) or the terminal methyl of the butyl chain. For mass spectrometry applications, the precise location is secondary to the mass shift (

Da), provided the label is metabolically stable and non-exchangeable.

Mechanism of Action & Analytical Relevance

To understand the necessity of **Parbendazole-d3**, one must understand the pharmacological target of the parent compound. Parbendazole belongs to the benzimidazole class of anthelmintics.

Pharmacology: It functions by binding to nematode

-tubulin, thereby inhibiting microtubule polymerization. This disruption blocks glucose uptake in the parasite, leading to glycogen depletion and death.

Analytical Challenge: In LC-MS/MS analysis, benzimidazoles are prone to significant signal suppression due to phospholipids and proteins in complex matrices (liver, muscle).

Parbendazole-d3, possessing identical physicochemical properties (pKa, hydrophobicity) but a distinct mass, co-elutes with the analyte, experiencing the exact same matrix effects, thus allowing for precise normalization.

Visualization: Mechanism of Action



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Figure 1: Pharmacological pathway of Parbendazole leading to parasite elimination.

Experimental Protocol: LC-MS/MS Quantification

Role: Senior Application Scientist Objective: Quantify Parbendazole residues in bovine liver using **Parbendazole-d3** as the Internal Standard.

A. Sample Preparation (Modified QuEChERS)

This protocol utilizes a "Buffered QuEChERS" approach to ensure pH stability, crucial for benzimidazole recovery.

- Homogenization: Weigh 5.0 g of bovine liver tissue into a 50 mL centrifuge tube.
- IS Spiking: Add 50 µL of **Parbendazole-d3** working solution (1 µg/mL in MeOH). Vortex for 30 sec. Allow to equilibrate for 15 min.
 - Why? Equilibrating allows the IS to bind to the matrix similarly to the native analyte.
- Extraction: Add 10 mL Acetonitrile (ACN) containing 1% Acetic Acid. Shake vigorously for 1 min.

- Partitioning: Add QuEChERS salts (4g MgSO₄, 1g NaCl). Shake immediately for 1 min to prevent agglomeration. Centrifuge at 4000 rpm for 5 min.
- Cleanup (dSPE): Transfer 1 mL of supernatant to a dSPE tube containing C18 and PSA (Primary Secondary Amine).
 - Technical Insight: PSA removes fatty acids and sugars, while C18 removes lipids.
- Reconstitution: Evaporate 500 µL of cleaned extract to dryness under nitrogen. Reconstitute in 500 µL of Mobile Phase A/B (50:50).

B. LC-MS/MS Parameters

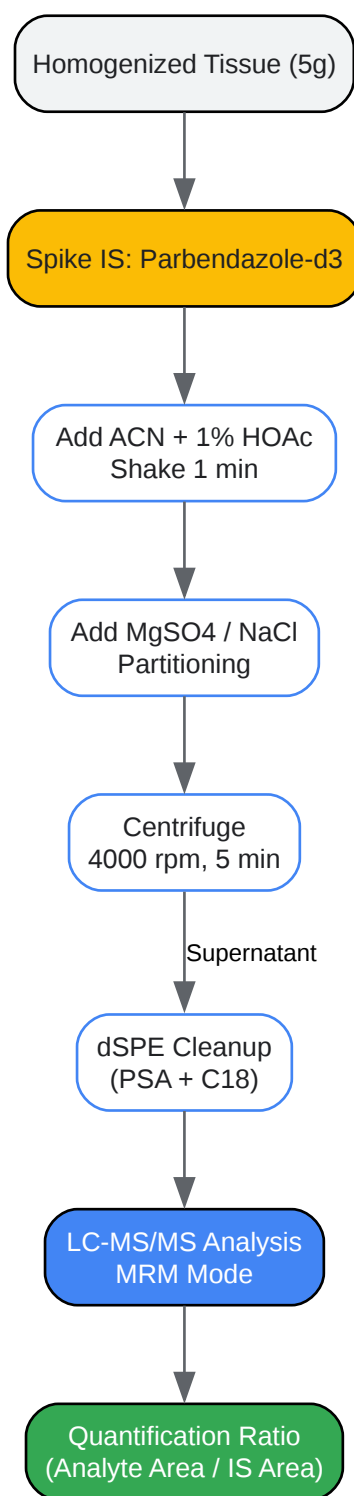
- Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Agilent 6495).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.

MRM Transitions (Multiple Reaction Monitoring):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Role	Collision Energy (eV)
Parbendazole	248.1	191.1	Quantifier	25
Parbendazole	248.1	133.1	Qualifier	40
Parbendazole-d3	251.1	194.1	Internal Standard	25

Note: The mass shift of +3 Da in the precursor (248 -> 251) and product (191 -> 194) confirms the label stability during fragmentation.

Visualization: Analytical Workflow



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Figure 2: Step-by-step extraction and quantification workflow.

Synthesis & Stability Considerations

While researchers typically purchase this standard, understanding its synthesis validates its structural integrity.

Synthesis Route (Conceptual): The most robust synthesis involves the reaction of 5-butyl-2-aminobenzimidazole with deuterated methyl chloroformate (Cl-CO-OCD₃).

- **Reaction Type:** Schotten-Baumann acylation.
- **Advantage:** Introduces the label at the very last step, maximizing isotopic yield and reducing cost.

Storage & Handling:

- **Temperature:** -20°C (Long term).
- **Stability:** Benzimidazoles are light-sensitive (photodegradation). Solutions should be stored in amber vials.
- **Solvent:** Stock solutions in Methanol are stable for 6 months at -20°C. Avoid aqueous storage due to potential hydrolysis of the carbamate over long periods.

References

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- US FDA. (2018). "FDA Foods Program Compendium of Analytical Methods: Method for Benzimidazoles." FDA.gov. [Link](#)
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